

TNI-97: A Technical Guide to a Highly Selective HDAC6 Inhibitor

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Compound of Interest

Compound Name: TNI-97

Cat. No.: B15606131

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Abstract

TNI-97 is a novel, orally bioavailable, and highly selective inhibitor of histone deacetylase 6 (HDAC6) that has demonstrated significant therapeutic potential, particularly in the context of triple-negative breast cancer (TNBC).[1][2] Structurally, **TNI-97** is characterized by a 5-pyrazolyl-benzotriazole scaffold.[1][2] Its mechanism of action centers on the specific inhibition of HDAC6, a class IIb histone deacetylase predominantly located in the cytoplasm. This targeted inhibition leads to the hyperacetylation of non-histone protein substrates of HDAC6, most notably α -tubulin. A key consequence of **TNI-97**'s activity is the induction of PANoptosis, a recently identified form of programmed cell death, in cancer cells.[1][2] Preclinical studies have shown that **TNI-97** exhibits potent anti-tumor effects, both as a standalone therapy and in combination with other chemotherapeutic agents like paclitaxel.[1][2]

Core Compound Data: TNI-97

While the precise IC50 values for **TNI-97** against a full panel of HDAC isoforms are not publicly available in the provided search results, the literature consistently describes it as a "highly potent" and selective HDAC6 inhibitor.[1][2] For context and comparison, the following table

presents representative quantitative data for other well-characterized, highly selective HDAC6 inhibitors. This data illustrates the typical potency and selectivity profile expected for a compound like **TNI-97**.

Compound Class/Name	HDAC6 IC50	HDAC1 IC50	HDAC2 IC50	HDAC3 IC50	HDAC8 IC50	HDAC10 IC50	Selectivity for HDAC6 vs. Class I HDACs
Representative Selective HDAC6 Inhibitors	1-10 nM	>1000 nM	>1000 nM	>1000 nM	>1000 nM	Variable	>100-fold

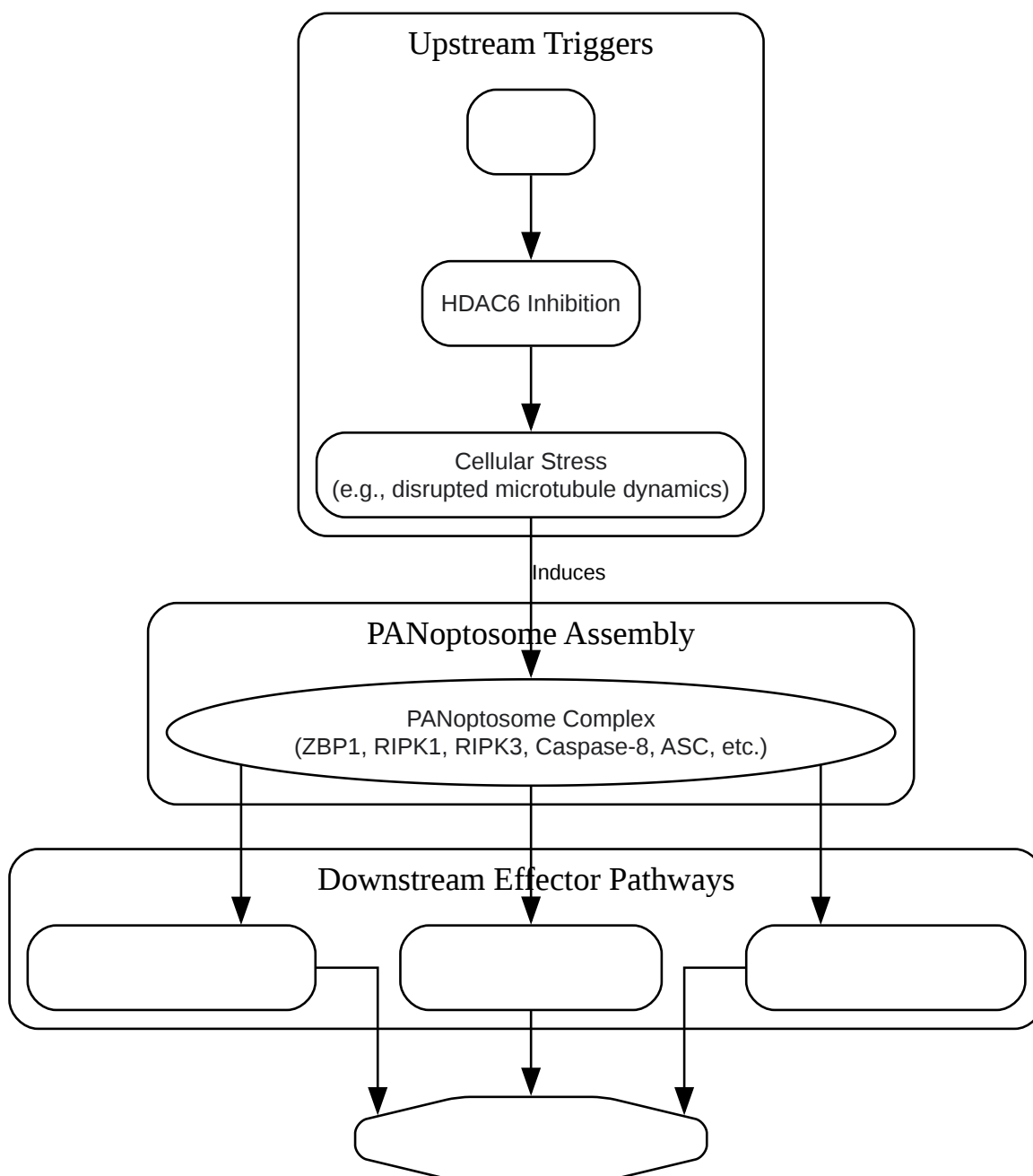
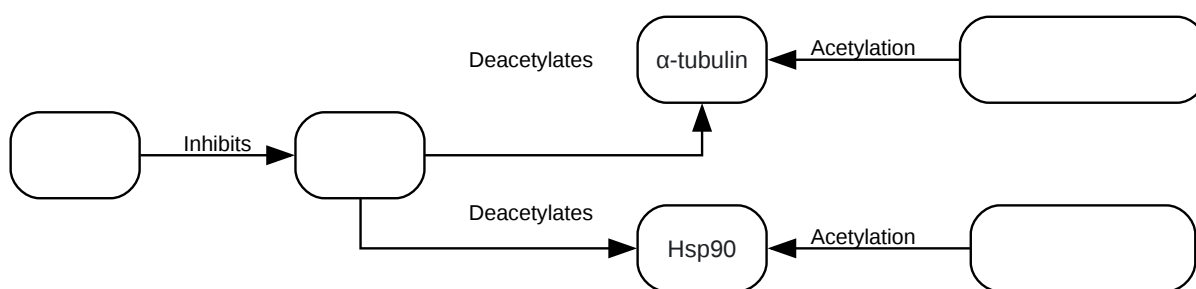
Note: The values presented are representative of highly selective HDAC6 inhibitors and are intended to provide a comparative framework for the expected activity of **TNI-97**. Specific values for **TNI-97** are pending public release of the full research article.

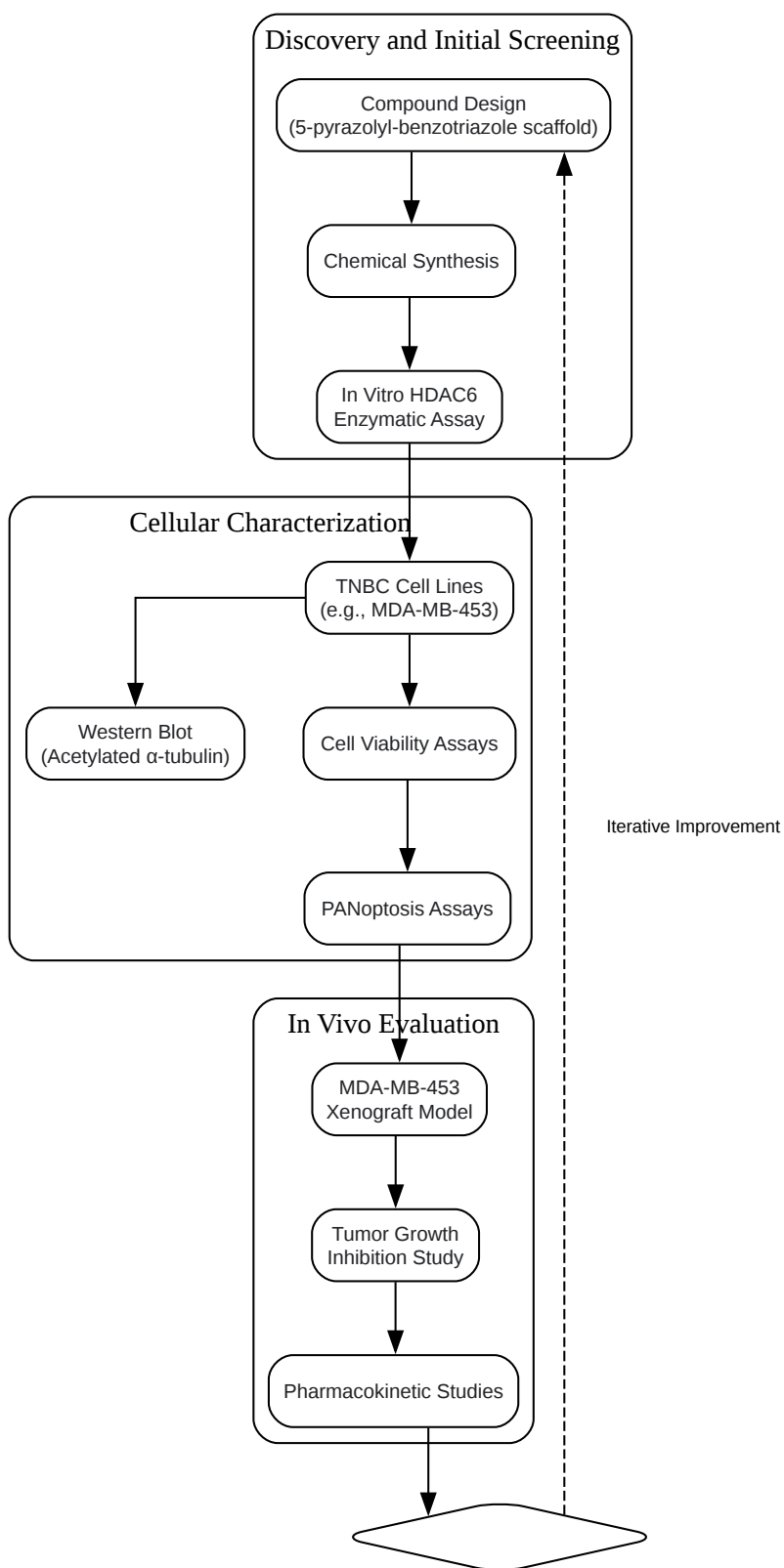
Mechanism of Action and Signaling Pathways

TNI-97 exerts its therapeutic effects through the selective inhibition of HDAC6. Unlike class I HDACs, which are primarily nuclear and regulate histone acetylation, HDAC6 is mainly cytoplasmic and targets a range of non-histone proteins.

2.1. Direct Inhibition of HDAC6 and Substrate Acetylation

The primary molecular effect of **TNI-97** is the inhibition of HDAC6's deacetylase activity. This leads to an accumulation of acetyl groups on its key substrates, including α -tubulin and Hsp90. The acetylation status of α -tubulin is a critical regulator of microtubule stability and dynamics, while Hsp90 is a chaperone protein involved in the folding and stability of numerous client proteins, many of which are oncoproteins.





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References

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